

The Solubility Profile of 4-Amino-3,5-dimethoxybenzoic Acid: A Technical Overview

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Compound of Interest

Compound Name: 4-Amino-3,5-dimethoxybenzoic acid

Cat. No.: B044546

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility profile of **4-Amino-3,5-dimethoxybenzoic acid**. Following a comprehensive review of available scientific literature, it has been determined that specific quantitative solubility data for this compound in various solvents and across a range of pH values is not extensively documented in publicly accessible databases. This guide, therefore, aims to provide a summary of the available qualitative information and data for structurally related compounds, alongside general experimental methodologies relevant to solubility determination.

Physicochemical Properties

4-Amino-3,5-dimethoxybenzoic acid is a substituted aromatic carboxylic acid. Its structure, featuring both an acidic carboxylic group and a basic amino group, suggests that its solubility will be significantly influenced by the pH of the aqueous medium. The presence of two methoxy groups will also impact its solubility in organic solvents.

Solubility Data

Quantitative solubility data for **4-Amino-3,5-dimethoxybenzoic acid** is not readily available. However, information on related isomers and similar compounds can provide some insight into its expected solubility characteristics.

Table 1: Qualitative and Quantitative Solubility Data for **4-Amino-3,5-dimethoxybenzoic Acid** and Related Compounds

Compound	Solvent	Solubility	Data Type
2-Amino-4,5-dimethoxybenzoic acid	Methanol	Soluble[1][2][3]	Qualitative
2-Amino-4,5-dimethoxybenzoic acid	Water	Soluble[1][2][3]	Qualitative
3,5-Dimethoxybenzoic acid	Water	Sparingly soluble[4]	Qualitative
3,5-Dimethoxybenzoic acid	Ethanol	Soluble[4]	Qualitative
3,5-Dimethoxybenzoic acid	Methanol	Soluble[4]	Qualitative
3,5-Dimethoxybenzoic acid	Acetone	Soluble[4]	Qualitative
4-Methoxybenzoic acid	Water (20°C)	0.3 g/L[5]	Quantitative
4-Methoxybenzoic acid	Alcohol	Soluble[5]	Qualitative
4-Methoxybenzoic acid	Ethyl acetate	Soluble[5]	Qualitative
4-Methoxybenzoic acid	Ether	Soluble[5]	Qualitative

Note: The solubility of **4-Amino-3,5-dimethoxybenzoic acid** is expected to be pH-dependent due to its amphoteric nature.

Experimental Protocol for Solubility Determination

While a specific protocol for **4-Amino-3,5-dimethoxybenzoic acid** was not found, a general and widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method.

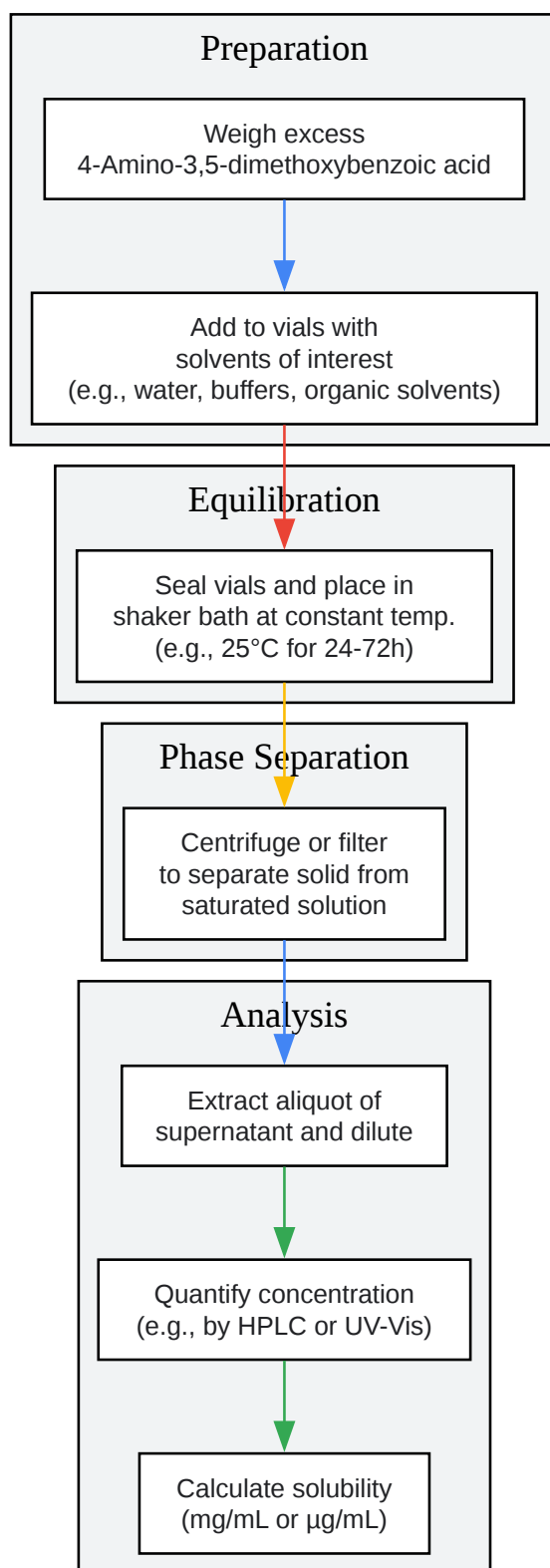
Protocol: Equilibrium Solubility Determination by Shake-Flask Method

- Preparation of Saturated Solution:
 - An excess amount of **4-Amino-3,5-dimethoxybenzoic acid** is added to a series of vials containing the solvent of interest (e.g., water, phosphate buffer at various pH levels, ethanol, DMSO).
 - The vials are sealed to prevent solvent evaporation.
- Equilibration:
 - The vials are agitated in a constant temperature shaker bath (e.g., 25°C or 37°C) for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time to reach equilibrium should be determined experimentally.
- Phase Separation:
 - After equilibration, the suspensions are allowed to stand, or are centrifuged/filtered (using a filter that does not adsorb the compound) to separate the undissolved solid from the saturated solution.
- Quantification:
 - An aliquot of the clear supernatant is carefully removed and diluted with an appropriate solvent.
 - The concentration of **4-Amino-3,5-dimethoxybenzoic acid** in the diluted sample is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectroscopy, against a standard curve of known concentrations.
- Calculation:

- The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in units of mg/mL or $\mu\text{g/mL}$.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of aqueous solubility.



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Caption: Generalized workflow for solubility determination.

Signaling Pathways

The search of scientific literature did not reveal any established signaling pathways in which **4-Amino-3,5-dimethoxybenzoic acid** is directly involved. Research on structurally similar molecules, such as syringic acid (4-hydroxy-3,5-dimethoxybenzoic acid), has shown effects on pathways related to adipogenesis and lipolysis. However, these findings cannot be directly extrapolated to **4-Amino-3,5-dimethoxybenzoic acid** without further experimental validation.

Conclusion

While a comprehensive, quantitative solubility profile for **4-Amino-3,5-dimethoxybenzoic acid** is not currently available in the public domain, this guide provides the accessible qualitative data and outlines a standard experimental protocol for its determination. The amphoteric nature of the molecule suggests that its aqueous solubility will be highly dependent on pH. For researchers and drug development professionals, direct experimental determination of solubility under the specific conditions of interest is strongly recommended.

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